

Personal protective equipment for handling 1beta-Hydroxytorilin

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Compound of Interest

Compound Name: 1beta-Hydroxytorilin

Cat. No.: B1160364

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Essential Safety and Handling of 1β-Hydroxytorilin

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of 1β-Hydroxytorilin, a sesquiterpenoid compound. Due to the absence of a specific Safety Data Sheet (SDS), the following recommendations are based on the chemical properties of 1β-Hydroxytorilin and the general safety precautions for handling sesquiterpene lactones and other potentially hazardous research chemicals.

Chemical and Physical Properties

1β-Hydroxytorilin is a sesquiterpenoid isolated from the fruits of *Torilis japonica*.^[1] It has demonstrated cytotoxic effects against various human tumor cell lines, including A549, SK-OV-3, SK-MEL-2, and HCT15.^[2] While comprehensive toxicological data is not readily available, its cytotoxic nature necessitates careful handling to avoid exposure.

Property	Value	Source
Molecular Formula	C22H32O6	ChemicalBook[3]
Molecular Weight	392.49	TargetMol[2]
CAS Number	509078-16-4	TargetMol[2]
Appearance	Powder	TargetMol[2]
Storage (Powder)	-20°C for 3 years	TargetMol[2]
Storage (In solvent)	-80°C for 1 year	TargetMol[2]

Personal Protective Equipment (PPE)

Given that 1 β -Hydroxytorilin is a cytotoxic compound and belongs to the class of sesquiterpene lactones, which are known to be potential allergens, a comprehensive approach to personal protection is mandatory.[4] The following PPE should be worn at all times when handling the compound.

- **Hand Protection:** Wear chemical-resistant gloves such as neoprene or nitrile rubber.[5][6] Latex gloves are not recommended as they may not provide sufficient protection.[5] Always inspect gloves for tears or holes before use.[6]
- **Body Protection:** A lab coat or, preferably, a disposable coverall should be worn to protect the skin.[5][7] Ensure clothing provides full coverage, including long sleeves.
- **Eye and Face Protection:** Tightly fitting safety goggles or a face shield are essential to protect against splashes or airborne particles.[7]
- **Respiratory Protection:** When handling the powder form or creating solutions, a certified respirator (e.g., N95 or higher) or a fume hood should be used to prevent inhalation.[7]

Operational Plan: Handling and Storage

Engineering Controls:

- All work with 1 β -Hydroxytorilin powder should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- Use a ventilated enclosure for weighing and preparing solutions.

Safe Handling Practices:

- Preparation: Before handling, ensure all necessary PPE is readily available and in good condition. Read and understand all available safety information.
- Weighing: Carefully weigh the powdered compound within a fume hood to prevent the generation of airborne dust.
- Solution Preparation: When preparing solutions, add the solvent to the powder slowly to avoid splashing.
- Avoid Contact: Do not touch the compound with bare hands.^[6] Avoid creating dust or aerosols.
- Hygiene: Wash hands thoroughly with soap and water after handling, even if gloves were worn.^[6] Do not eat, drink, or smoke in the laboratory.

Storage:

- Store 1 β -Hydroxytorilin in a tightly sealed container in a cool, dry, and well-ventilated area.^[8]
- Follow the specific storage temperature guidelines: -20°C for the powder and -80°C for solutions in solvent.^[2]
- Keep away from strong oxidizing agents.^[8]

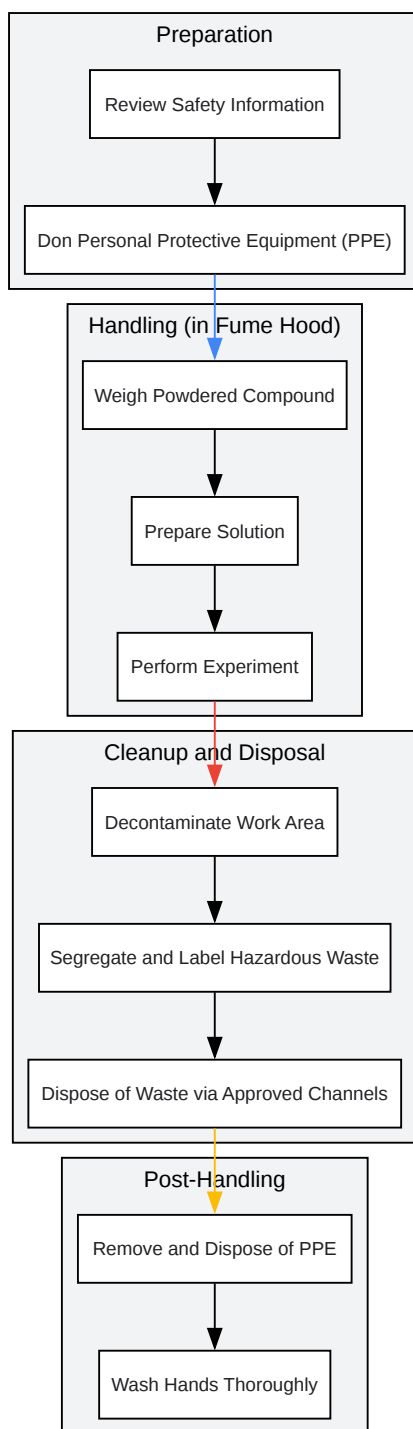
Disposal Plan

All waste containing 1 β -Hydroxytorilin, including empty containers, contaminated PPE, and unused solutions, should be treated as hazardous chemical waste.

- Collection: Collect all waste in clearly labeled, sealed containers.

- Disposal: Dispose of the waste through an approved hazardous waste disposal program, following all local, state, and federal regulations. Do not dispose of it down the drain or in the regular trash.[8]

Experimental Workflow for Handling 1 β -Hydroxytorilin

Workflow for Safe Handling of 1 β -Hydroxytorilin[Click to download full resolution via product page](#)

Caption: This diagram outlines the essential steps for the safe handling of 1 β -Hydroxytorilin, from preparation to disposal.

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